

# An In-depth Technical Guide to the Isomers of Allyloxy Propanol

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Allyloxy propanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the primary isomers of **allyloxy propanol**, focusing on their chemical properties, synthesis, and analytical protocols. **Allyloxy propanol**, known commercially as propylene glycol monoallyl ether, is a versatile chemical intermediate with applications in polymer chemistry and specialty synthesis.[1][2] Understanding the distinct properties of its isomers is critical for its effective application in research and development.

## Core Isomers of Allyloxy Propanol

**Allyloxy propanol** is an ether alcohol with the molecular formula  $C_6H_{12}O_2$ . [3] The term typically refers to a mixture of isomers derived from the reaction of an allyl group with propylene glycol. The primary isomers are positional isomers, differing in the attachment points of the allyloxy and hydroxyl groups on the three-carbon propane backbone.

The two principal isomers are:

- 1-(Allyloxy)propan-2-ol: A secondary alcohol where the allyloxy group is on the primary carbon.
- 2-(Allyloxy)propan-1-ol: A primary alcohol where the allyloxy group is on the secondary carbon.[4]

A third, less common isomer, is:

- 3-(Allyloxy)propan-1-ol: Derived from a propan-1-ol backbone.[5]

Another related and noteworthy compound, often used in drug delivery and synthesis, is 3-Allyloxy-1,2-propanediol, also known as glycerol 1-allyl ether.[6][7] While not a strict isomer of the mono-hydroxy propanols, its structural similarity and applications warrant its inclusion in this guide.

The relationship between the core isomers is based on the substitution pattern on the propane chain. The diagram below illustrates this structural relationship.

**Figure 1:** Logical relationship of **allyloxy propanol** isomers.

## Physicochemical Properties

The physical and chemical properties of these isomers are distinct, influencing their reactivity, solubility, and handling. The commercially available "propylene glycol monoallyl ether" is typically a mixture, and its properties are an amalgam of the primary isomers.[3][8]

| Property                 | 1-(Allyloxy)propan-2-ol                     | 2-(Allyloxy)propan-1-ol | 3-(Allyloxy)propan-1-ol | 3-Allyloxy-1,2-propanediol  |
|--------------------------|---|-------------------------|-------------------------|-----------------------------|
| CAS Number               | 21460-36-6[9]                               | 43089-73-2              | 6180-67-2[5]            | 123-34-2[10]                |
| Molecular Weight         | 116.16 g/mol [9]                            | 116.16 g/mol [4]        | 116.16 g/mol [5]        | 132.16 g/mol [7]            |
| Boiling Point            | Not specified                               | Not specified           | Not specified           | 142 °C @ 28 mmHg[11]        |
| Mixture Boiling Point    | 157.22 °C (rough estimate for mixture)[3]   |                         |                         |                             |
| Density                  | Not specified                               | Not specified           | Not specified           | 1.068 g/mL at 25 °C[11]     |
| Mixture Density          | 0.9548 g/mL (rough estimate for mixture)[3] |                         |                         |                             |
| Refractive Index         | Not specified                               | Not specified           | Not specified           | n <sub>20/D</sub> 1.462[11] |
| Mixture Refractive Index | 1.4030 (estimate for mixture)[8]            |                         |                         |                             |
| Solubility in Water      | Soluble[1]                                  | Soluble                 | Not specified           | Completely miscible[11]     |
| Vapor Pressure           | 0.000837 mmHg at 25°C (for mixture)[3]      | 0.004 hPa at 20 °C[11]  |                         |                             |
| Flash Point              | 118 °C (for mixture)[3]                     | 98 °C (closed cup)[10]  |                         |                             |

Note: Data for individual isomers is sparse; much of the available information is for the commercial mixture (CAS 1331-17-5).[1][3]

## Experimental Protocols

A common method for synthesizing 3-allyloxy-1,2-propanediol involves the acid-catalyzed hydrolysis of allyl glycidyl ether.[\[12\]](#)

Protocol:

- **Apparatus Setup:** A 5-liter, three-necked flask is equipped with a mechanical stirrer, a thermometer, and an addition funnel.
- **Reaction Mixture Preparation:** The flask is charged with 2000 mL of water and 2.0 mL of 70% aqueous perchloric acid ( $\text{HClO}_4$ ). The mixture is heated to 80°C.
- **Addition of Reactant:** 500 g (4.38 mol) of allyl glycidyl ether is added to the heated mixture in a single portion.
- **Reaction:** The reaction mixture is stirred vigorously for 12 hours at 80°C.
- **Neutralization:** After cooling, the mixture is neutralized to a pH of 8 by the careful addition of a 5% aqueous sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) solution.
- **Isolation:** The water is removed from the mixture by evaporation under reduced pressure (in vacuo).
- **Purification:** The resulting crude product is purified by distillation to yield pure 3-allyloxy-1,2-propanediol.[\[12\]](#)

**Figure 2:** Workflow for the synthesis of 3-allyloxy-1,2-propanediol.

## Applications in Research and Drug Development

While propylene glycol monoallyl ether itself is primarily an industrial chemical used as a reactive diluent and building block for polymers, its derivatives and related structures have found utility in more specialized fields.[\[1\]](#)

- **Drug Delivery:** 3-Allyloxy-1,2-propanediol is used as a synthetic intermediate for preparing poly(ethylene glycol)-lipid conjugates, which are crucial components in advanced drug delivery systems like liposomes.[\[6\]](#)[\[7\]](#)

- **Pharmaceutical Synthesis:** This diol has also been employed as a starting material for the synthesis of doxorubicin analogs, which are investigated for their potential as anticancer agents.[\[6\]](#)[\[7\]](#)
- **Biocatalysis:** The stereoselective synthesis of the (R) and (S) enantiomers of 3-allyloxy-1,2-propanediol has been achieved using biocatalytic methods, highlighting its role as a chiral building block in complex organic synthesis.[\[13\]](#)
- **Antimicrobial and Anti-inflammatory Research:** 1-(Allyloxy)propan-2-ol has shown potential antimicrobial and anti-inflammatory properties in preliminary studies, suggesting a possible, though underexplored, avenue for therapeutic research.[\[14\]](#)

The dual functionality of an allyl group (for polymerization or cross-linking) and a hydroxyl group (for subsequent chemical modification) makes these compounds versatile intermediates.[\[10\]](#)[\[14\]](#)

## Toxicology and Safety

Propylene glycol monoallyl ether is considered to have low single-dose oral toxicity, with an LD50 in female rats between 1 to 2 g/kg.[\[4\]](#) High doses can lead to central nervous system depression.[\[4\]](#) It is also known to be a mucous membrane and eye irritant.[\[4\]](#) The toxicity profile of propylene glycol ethers is generally considered to be different and less severe than that of ethylene glycol ethers, which are known to cause testicular atrophy and teratogenicity.[\[15\]](#) Standard laboratory safety precautions, including the use of gloves and eye protection, should be followed when handling these compounds.[\[10\]](#)

## Conclusion

The isomers of **allyloxy propanol**, particularly 1-(allyloxy)propan-2-ol and 2-(allyloxy)propan-1-ol, are important industrial chemicals. Their related diol, 3-allyloxy-1,2-propanediol, serves as a valuable and versatile intermediate in the synthesis of complex molecules for drug delivery and pharmaceutical research. A clear understanding of the distinct properties and synthesis protocols for each isomer is essential for leveraging their full potential in scientific and developmental applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Isomers of Allyloxy Propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427768#isomers-of-allyloxy-propanol-and-their-properties]

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